

Proper Disposal of NST-628: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NST-628

Cat. No.: B12368637

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Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) with detailed disposal instructions for **NST-628** is not publicly available. The following procedures are based on general best practices for the disposal of novel research compounds and chemicals with similar characteristics. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific guidelines and protocols.

Essential Safety and Logistical Information

The proper disposal of **NST-628**, a potent MAPK pathway molecular glue, is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. Although detailed hazard information is not yet fully characterized, its nature as a biologically active small molecule necessitates handling it as potentially hazardous waste.

Quantitative Data Summary

A comprehensive Safety Data Sheet (SDS) would typically provide the following quantitative data critical for risk assessment and disposal. In the absence of an official SDS for **NST-628**, this table serves as a template for the types of information that should be sought from the supplier or determined through appropriate analytical methods.

Parameter	Value	Source / Notes
GHS Hazard Pictograms	Not Available	Refer to institutional chemical hazard assessment.
Signal Word	Not Available	Assume "Warning" or "Danger" as a precaution.
Hazard Statements	Not Available	Handle with care to avoid skin/eye contact and inhalation.
Precautionary Statements	Not Available	Use appropriate Personal Protective Equipment (PPE).
LD50 / LC50	Not Available	Toxicity data is not currently published.
Flash Point	Not Available	For NST-628 solid. If in DMSO, refer to DMSO SDS.
Boiling Point	Not Available	
Solubility	Soluble in DMSO	Commonly prepared in Dimethyl Sulfoxide for in vitro use.

Disposal Protocols

The following protocols provide a step-by-step guide for the safe disposal of **NST-628** in solid form and as a solution in Dimethyl Sulfoxide (DMSO).

Disposal of Solid (Neat) NST-628

- Waste Classification: Unused or waste solid **NST-628** should be classified as hazardous chemical waste.
- Containerization:
 - Place the solid waste into a clearly labeled, sealable, and chemically compatible container. A high-density polyethylene (HDPE) or glass container is recommended.

- The container must be labeled with a hazardous waste tag that includes:
 - The full chemical name: "**NST-628**"
 - The quantity of waste.
 - The date of accumulation.
 - The name of the principal investigator and laboratory contact information.
- Storage: Store the sealed waste container in a designated satellite accumulation area, segregated from incompatible materials.
- Pickup: Arrange for waste pickup through your institution's EHS department.

Disposal of NST-628 in DMSO Solution

Solutions of **NST-628** in DMSO are common in research settings. The entire solution must be treated as hazardous waste.

- Waste Classification: Classify the **NST-628**/DMSO solution as flammable and potentially toxic organic waste. Do not dispose of it down the drain.
- Containerization:
 - Collect the waste solution in a designated, leak-proof, and properly vented solvent waste container.
 - Ensure the container is compatible with DMSO.
 - On the hazardous waste tag, list all components of the mixture: "Dimethyl Sulfoxide (DMSO)" and "**NST-628**," along with their estimated concentrations or volumes.
- Storage: Keep the waste container closed when not in use and store it in a well-ventilated area, such as a flammable storage cabinet, away from sources of ignition.
- Pickup: Contact your EHS office for disposal.

Disposal of Contaminated Labware

- Solid Waste: Items such as gloves, weigh boats, and pipette tips that are contaminated with **NST-628** should be collected in a designated solid chemical waste container.
- Sharps: Contaminated needles, syringes, or other sharps must be placed in a designated sharps container for hazardous chemical waste.
- Glassware:
 - For non-disposable glassware, triple-rinse with a suitable solvent (e.g., ethanol or acetone).
 - Collect the first two rinsates as hazardous waste in your solvent waste container.
 - After thorough cleaning, the glassware can be washed and reused.
 - For disposable glassware, follow the triple-rinse procedure and then dispose of the glass in a designated broken glass container.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **NST-628** and associated materials.



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Caption: Workflow for the safe disposal of **NST-628** waste streams.

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